Application Notes and Protocols: Phenyltrimethylammonium Bromide Solutions

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Compound of Interest	
Compound Name:	*Phenyltrimethylammonium bromide*
CAS No.:	*16056-11-4*
Cat. No.:	*B102338*

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Abstract

This document provides detailed guidelines for the preparation, storage, and handling of **Phenyltrimethylammonium bromide** (PTMA) solutions in a laboratory setting. PTMA is a quaternary ammonium salt utilized in various chemical and pharmaceutical applications, including as a phase-transfer catalyst and a precursor in organic synthesis.[1][2] Adherence to these protocols is crucial for ensuring the stability and purity of the solutions, as well as for maintaining a safe laboratory environment.

Chemical and Physical Properties

Phenyltrimethylammonium bromide is a white to off-white crystalline solid.[1][2] It is a hygroscopic compound that is moderately soluble in polar solvents such as water and ethanol.[1]

Table 1: Physical and Chemical Properties of **Phenyltrimethylammonium Bromide**

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Property	Value	Reference
Synonyms	Trimethylphenylammonium bromide, (N,N,N)-Trimethylanilinium bromide	[3]
Molecular Formula	$C_9H_{14}BrN$	
Molar Mass	216.12 g/mol	
Melting Point	215 °C (decomposes)	
Appearance	White to off-white crystalline solid	[1][2]
Solubility in Water	50 mg/mL (231.35 mM); may require sonication	[4]
Solubility	Soluble in dichloromethane and dioxane; slightly soluble in aromatic hydrocarbons and ketones.	

Safety Precautions and Handling

PTMA is classified as an irritant, affecting the eyes, respiratory system, and skin. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn when handling the solid compound and its solutions.[3][5] Work should be conducted in a well-ventilated area or a chemical fume hood.[3] In case of contact, rinse the affected area immediately with plenty of water.[3]

Hazard and Precautionary Statements:

- Causes skin and serious eye irritation.[3]
- May cause respiratory irritation.[3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5]
- Wash skin thoroughly after handling.[5]

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- Wear protective gloves, protective clothing, eye protection, and face protection.[5]

Experimental Protocols

Preparation of **Phenyltrimethylammonium Bromide** Stock Solutions

This protocol outlines the preparation of a 100 mM aqueous stock solution of **Phenyltrimethylammonium bromide**.

Materials and Equipment:

- **Phenyltrimethylammonium bromide** (solid)
- High-purity water (e.g., deionized, distilled, or ultrapure)
- Analytical balance
- Volumetric flask
- Spatula
- Weighing paper or boat
- Magnetic stirrer and stir bar (optional)
- Ultrasonic bath (if required for dissolution)[4]
- Sterile syringe filter (0.22 µm) and syringe (for sterile applications)

Procedure:

- Calculation: Determine the mass of **Phenyltrimethylammonium bromide** required to prepare the desired volume and concentration of the solution. For example, for 100 mL of a 100 mM solution:
  - Mass (g) = 0.1 L × 0.1 mol/L × 216.12 g/mol = 2.1612 g

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- Weighing: Tare the analytical balance with a clean, dry weighing boat. Carefully weigh the calculated amount of **Phenyltrimethylammonium bromide**.
- Dissolution: Transfer the weighed solid into the volumetric flask. Add approximately half of the final volume of high-purity water.
- Mixing: Gently swirl the flask to dissolve the solid. If necessary, use a magnetic stirrer or place the flask in an ultrasonic bath to aid dissolution.[4]
- Final Volume Adjustment: Once the solid is completely dissolved, add high-purity water to the calibration mark of the volumetric flask.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Sterilization (if required): For applications requiring a sterile solution, filter the prepared stock solution through a 0.22 µm syringe filter into a sterile container.[4]

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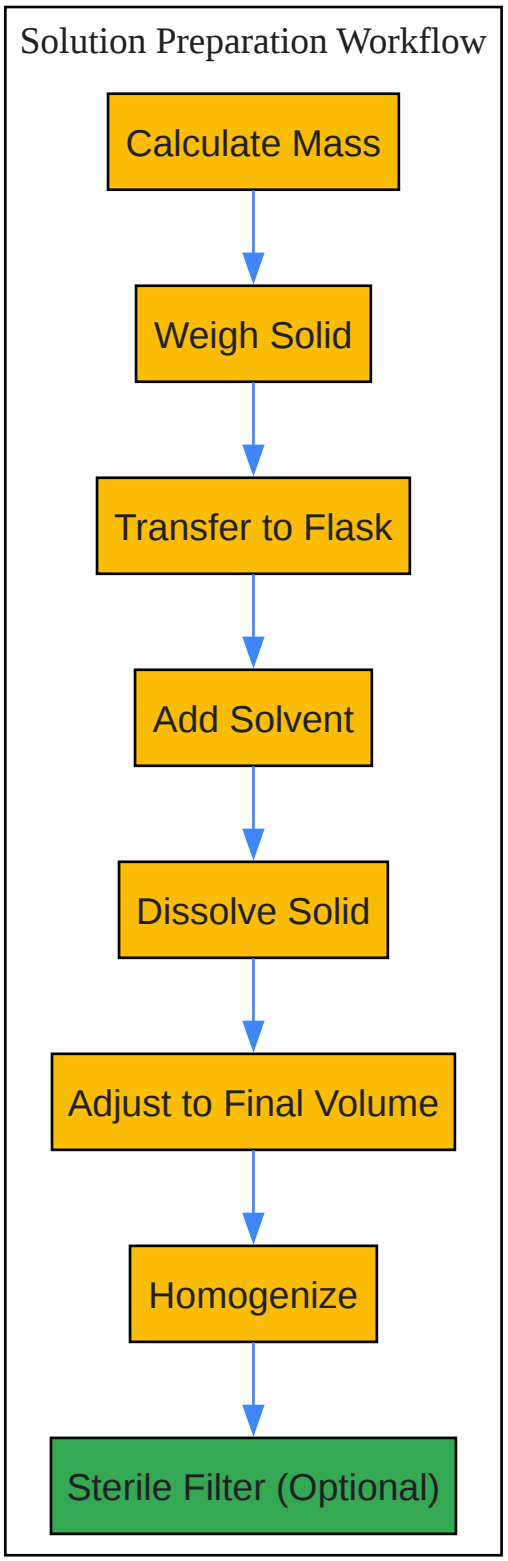

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Caption: Workflow for preparing PTMA solutions.

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Storage and Stability

Proper storage is critical to maintain the integrity of **Phenyltrimethylammonium bromide** solutions.

Table 2: Recommended Storage Conditions for **Phenyltrimethylammonium Bromide**

Form	Temperature	Duration	Container	Conditions to Avoid
Solid Powder	-20°C	3 years	Tightly sealed	Moisture, heat, strong oxidizing agents[3]
4°C	2 years	Tightly sealed	Moisture, heat, strong oxidizing agents[3]	
In Solvent	-80°C	6 months	Aliquoted, tightly sealed	Repeated freeze-thaw cycles[4]
-20°C	1 month	Aliquoted, tightly sealed	Repeated freeze-thaw cycles[4]	

Recommendations:

- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes before freezing. [4]
- Labeling: Clearly label all aliquots with the compound name, concentration, preparation date, and storage temperature.
- Protection from Moisture: The solid form of PTMA is hygroscopic; therefore, it should be stored in a dry environment with the container tightly closed.[3]

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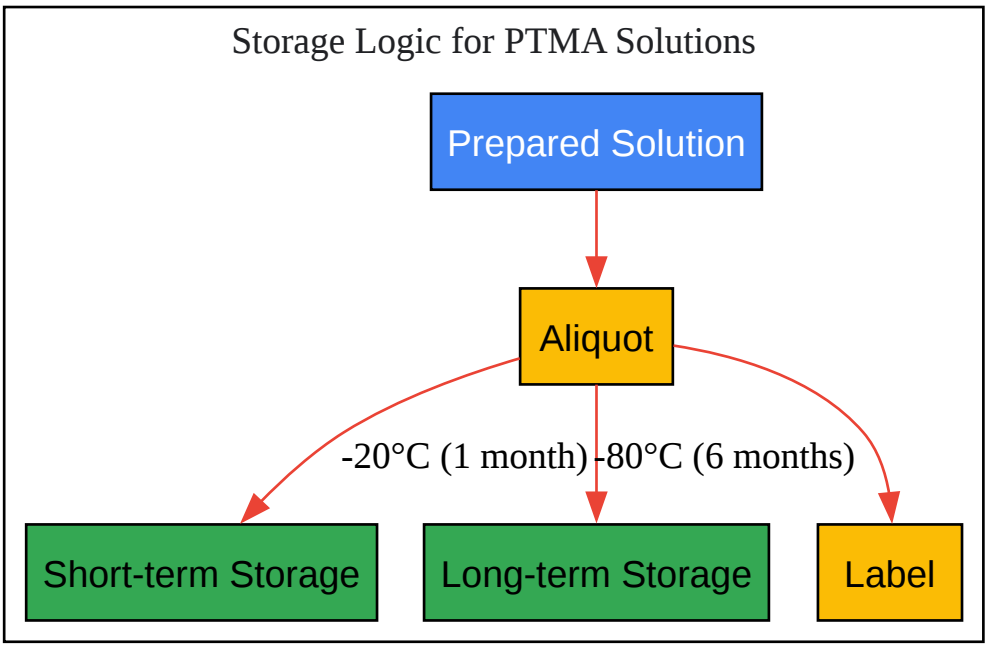

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Caption: Decision tree for storing PTMA solutions.

Conclusion

The protocols and data presented in these application notes provide a comprehensive guide for the preparation and storage of **Phenyltrimethylammonium bromide** solutions. By following these guidelines, researchers can ensure the quality and consistency of their experimental results while maintaining a safe laboratory environment.

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References

- 1. Page loading... [guidechem.com]
- 2. CAS 16056-11-4: Phenyltrimethylammonium bromide [cymitquimica.com]

- 3. fishersci.com [fishersci.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
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